

Technical Guide: Physicochemical Properties of 4-Methoxy-2,3,5-trimethylpyridine

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Compound of Interest

Compound Name: 4-Methoxy-2,3,5-trimethylpyridine

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Introduction

4-Methoxy-2,3,5-trimethylpyridine is a heterocyclic organic compound that serves as a crucial building block in the synthesis of various pharmaceutical agents.^{[1][2]} Its primary application lies in its role as a key intermediate in the production of proton pump inhibitors, such as omeprazole, which are widely used to reduce stomach acid.^[2] A thorough understanding of its physical properties is essential for its handling, reaction optimization, and quality control in synthetic chemistry and drug development. This guide provides an in-depth overview of the core physical properties of **4-Methoxy-2,3,5-trimethylpyridine**, detailed experimental protocols for their determination, and a workflow for these procedures.

Core Physical Properties

The physical characteristics of **4-Methoxy-2,3,5-trimethylpyridine** are fundamental to its application in chemical synthesis. While some sources describe it as a colorless liquid, others classify it as a solid (powder or crystal), suggesting its melting point is near ambient temperature.^[1]

Data Presentation

The quantitative physical properties of **4-Methoxy-2,3,5-trimethylpyridine** are summarized in the table below for easy reference and comparison.

Physical Property	Value
Molecular Formula	C ₉ H ₁₃ NO
Molecular Weight	151.21 g/mol [3]
Boiling Point	227.2 °C at 760 mmHg[1]
Density	0.972 g/cm ³ [1]
Refractive Index	1.496[1]
Physical State	Colorless liquid or solid (powder/crystal)[1]

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of **4-Methoxy-2,3,5-trimethylpyridine** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. A simple distillation apparatus can be used for this determination.[4]

Procedure:

- Place approximately 5-10 mL of **4-Methoxy-2,3,5-trimethylpyridine** into a round-bottom flask, and add a few boiling chips.
- Assemble a simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.[4]
- Heat the flask gently.
- Record the temperature at which the liquid consistently condenses on the thermometer and drips into the collection flask. This stable temperature is the boiling point.[4]

- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Determination of Density

Density is the mass of a substance per unit volume.

Procedure:

- Carefully weigh a clean, dry pycnometer (specific gravity bottle) of a known volume.
- Fill the pycnometer with **4-Methoxy-2,3,5-trimethylpyridine**, ensuring there are no air bubbles.
- Insert the stopper and wipe away any excess liquid.
- Weigh the filled pycnometer.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the volume of the pycnometer.

Determination of Refractive Index

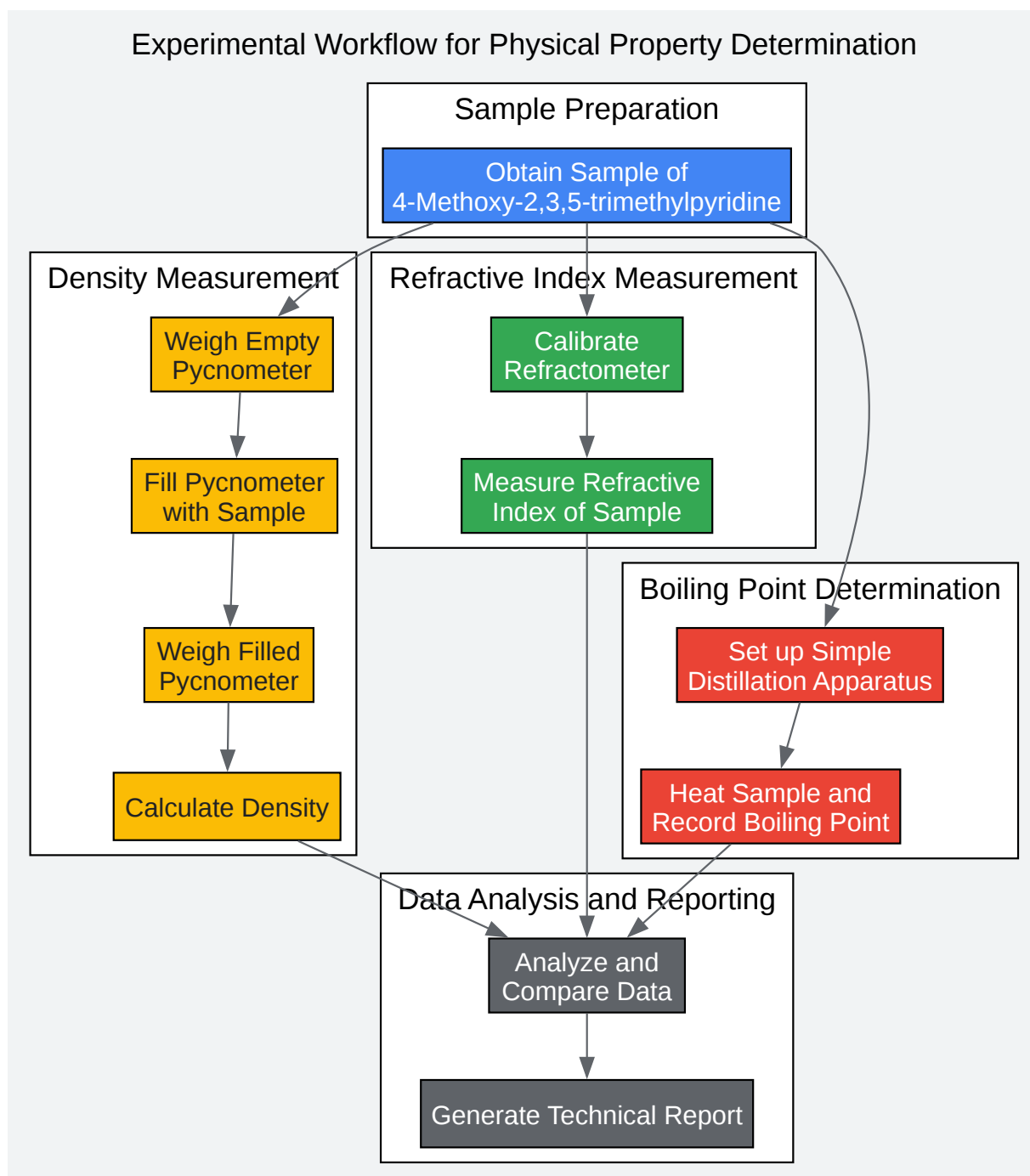
The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. An Abbe refractometer is commonly used for this measurement.

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index.
- Place a few drops of **4-Methoxy-2,3,5-trimethylpyridine** onto the prism of the refractometer.
- Close the prism and allow the sample to reach thermal equilibrium with the instrument.
- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- Read the refractive index directly from the instrument's scale.

Mandatory Visualization

The following diagram illustrates a standard experimental workflow for the determination of the physical properties of a liquid organic compound like **4-Methoxy-2,3,5-trimethylpyridine**.



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Workflow for Physical Property Determination

Signaling Pathways and Logical Relationships

Currently, there is no direct evidence in the scientific literature to suggest that **4-Methoxy-2,3,5-trimethylpyridine** is directly involved in specific biological signaling pathways. Its primary significance in the pharmaceutical industry is as a precursor in the multi-step synthesis of proton pump inhibitors like omeprazole. The synthesis of omeprazole from 2,3,5-trimethylpyridine N-oxide involves several chemical transformations, including reactions to introduce the methoxy group and subsequent coupling with a benzimidazole derivative.^{[5][6][7]} The logical relationship is therefore one of a chemical precursor to a pharmacologically active agent, rather than a direct participant in a biological cascade. The workflow for the synthesis of omeprazole, where **4-Methoxy-2,3,5-trimethylpyridine** or its derivatives are key intermediates, is a complex process involving multiple reagents and reaction conditions.^[8]

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